

Standard laboratory protocols for using Adeninobananin.

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Compound of Interest

Compound Name: Adeninobananin

Cat. No.: B12417451

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Application Notes and Protocols for Adeninobananin

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Product Name: **Adeninobananin**

Catalog Number: AZ-Hypothetical-123

Appearance: White crystalline solid

Molecular Weight: 345.67 g/mol

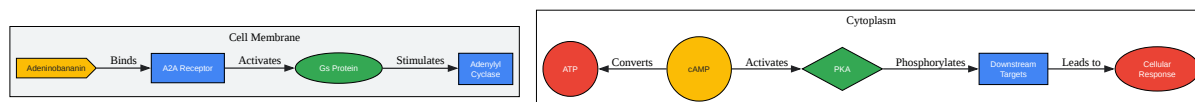
Solubility: Soluble in DMSO (up to 50 mM) and Ethanol (up to 10 mM)

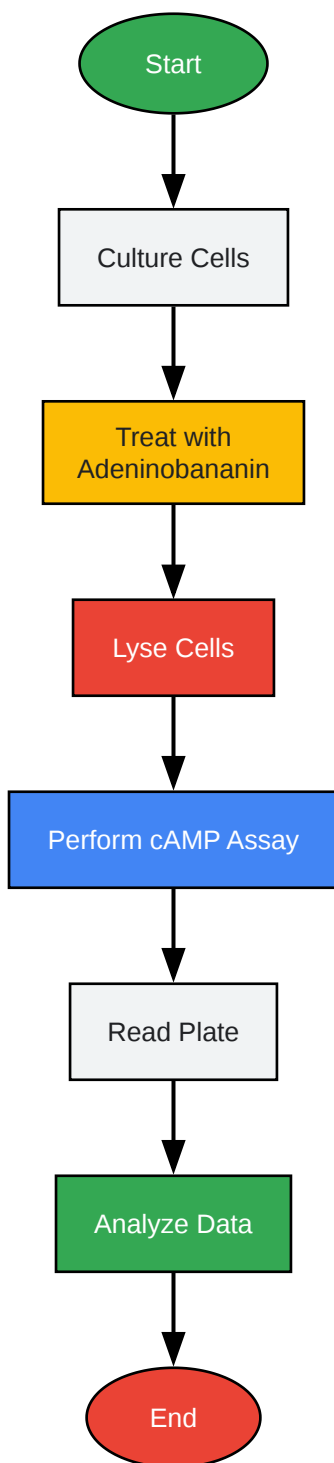
Background

Adeninobananin is a synthetic adenine derivative that acts as a potent and selective agonist for the Adenosine A2A receptor (A2AR). The A2AR is a G-protein coupled receptor (GPCR) that, upon activation, stimulates adenylyl cyclase to increase intracellular cyclic AMP (cAMP) levels. This signaling cascade plays a crucial role in various physiological processes, including inflammation, neurotransmission, and vasodilation.^[1] These application notes provide detailed protocols for utilizing **Adeninobananin** in standard laboratory settings to investigate its biological effects.

Signaling Pathway

The proposed signaling pathway for **Adeninobananin** is initiated by its binding to the A2A receptor. This conformational change in the receptor activates the associated Gs alpha subunit of the G-protein complex. The activated Gs alpha subunit then stimulates adenylyl cyclase, leading to the conversion of ATP to cAMP. Elevated cAMP levels subsequently activate Protein Kinase A (PKA), which phosphorylates a variety of downstream target proteins, resulting in a cellular response.





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References

- 1. Signaling pathways involving adenosine A2A and A2B receptors in wound healing and fibrosis - PMC [pmc.ncbi.nlm.nih.gov]
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